

# An In-Depth Technical Guide to Lead Cyanamide: Identifiers, Properties, and Protocols

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Compound of Interest		
Compound Name:	Lead cyanamide	
Cat. No.:	B3421075	Get Quote

This technical guide provides a comprehensive overview of **lead cyanamide**, focusing on its chemical identifiers, physicochemical properties, and relevant experimental methodologies. The information is intended for researchers, scientists, and professionals in drug development and chemical safety who require detailed technical data on this compound.

#### **Chemical Identifiers and Nomenclature**

**Lead cyanamide** is an inorganic compound with several identifiers across various chemical databases. The primary CAS number is 20837-86-9.[1][2] It is also known by synonyms such as Lead(II) cyanamide, Lead cyanamidate, and Pigment Yellow 48.[3][4]

Identifier
20837-86-9 (primary)[1][2][5], 20890-10-2[3]
244-073-9[1][5]
57375663[3]
AV6CF794PB[3]
CN <sub>2</sub> Pb[1]
Lead(2+) cyanamide, Lead cyanamidate[3]



## **Physicochemical Properties**

The quantitative physicochemical properties of **lead cyanamide** are summarized below, providing key data for laboratory and industrial applications.

Property	Value
Molecular Weight	247.22 g/mol
Appearance	White to off-white crystalline powder[4]
Melting Point	>250°C[2][4]
Density	6.6 g/cm <sup>3</sup> [2][4]
Boiling Point	258.5°C at 760 mmHg[2][4]
Flash Point	1.2°C[4]

## **Experimental Protocols**

Detailed methodologies for the synthesis and analysis of **lead cyanamide** are crucial for research and development.

This protocol describes a method for preparing **lead cyanamide** using lime nitrogen (calcium cyanamide) and a soluble lead salt in an aqueous solution.[6] This process is advantageous due to its mild reaction conditions and rapid reaction time.[6]

#### Methodology:

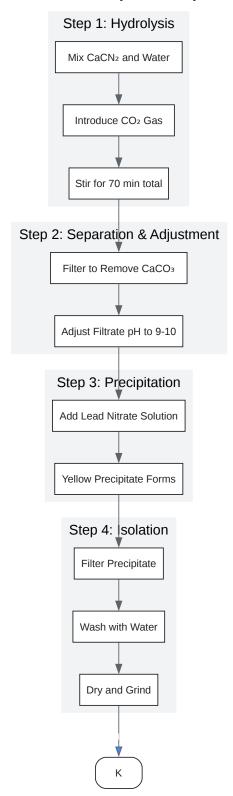
- Hydrolysis of Lime Nitrogen:
  - Weigh 25g of calcium cyanamide (CaCN<sub>2</sub>) and add it to 200ml of water in a reaction vessel.
  - Introduce CO<sub>2</sub> gas into the suspension while stirring. The CO<sub>2</sub> facilitates the hydrolysis of CaCN<sub>2</sub> to form aminonitrile and precipitates calcium ions as calcium carbonate (CaCO<sub>3</sub>).
     [6]
  - Continue this hydrolysis process for approximately 40 minutes.



- Add another 200ml of water and continue the hydrolysis with stirring for an additional 30 minutes.
- Filtration and pH Adjustment:
  - Filter the resulting mixture to remove the CaCO₃ precipitate.
  - Adjust the pH of the filtrate (aminonitrile solution) to between 9 and 10.[6]
- · Precipitation of Lead Cyanamide:
  - Slowly add 130ml of a 30-33% (w/w) lead nitrate solution to the pH-adjusted filtrate.[6] A significant yellow precipitate of lead cyanamide will form.
- Product Isolation and Purification:
  - Allow the precipitate to settle (age).
  - Filter the mixture to collect the **lead cyanamide** precipitate.
  - Wash the precipitate thoroughly with water to remove any unreacted salts.
  - Dry the purified precipitate at a temperature not exceeding 100°C.[6]
  - Grind the dried product to obtain a fine powder.



#### Workflow for Lead Cyanamide Synthesis



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A flowchart of the aqueous synthesis of lead cyanamide.



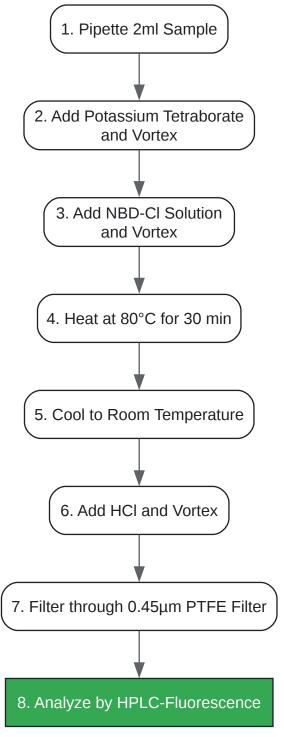
This protocol provides a general method for the quantification of cyanamide residues, which can be adapted for matrices containing **lead cyanamide** after appropriate extraction. The method involves derivatization followed by analysis using High-Performance Liquid Chromatography (HPLC) with a fluorescence detector.[7][8]

#### Methodology:

- Sample Preparation and Extraction:
  - Accurately measure a 2 ml aliquot of the aqueous sample (or an extract of a solid sample)
    into a 15 ml centrifuge tube.
- Derivatization:
  - Add 1.0 ml of 0.37 M potassium tetraborate solution to the tube and mix using a vortex.[7]
    [8]
  - Add 2.0 ml of a 0.025 M methanolic solution of 4-fluoro-7-nitro-2,1,3-benzoxadiazole
    (NBD-Cl) and vortex again.[7][8]
  - Heat the mixture in a heating block at 80°C for 30 minutes to allow the derivatization reaction to complete.[7][8]
- Post-Derivatization Treatment:
  - Allow the solution to cool to room temperature.
  - Add 1.0 ml of 1.2 M hydrochloric acid (HCl) to stop the reaction and mix by vortex. [7][8]
- Analysis:
  - Filter the final solution through a 0.45 μm PTFE syringe filter directly into an HPLC vial.[7]
    [8]
  - Analyze the sample using an HPLC system equipped with a fluorescence detector.



## Workflow for Cyanamide Analysis via HPLC



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An analytical workflow for cyanamide quantification.

## **Toxicity Pathways**



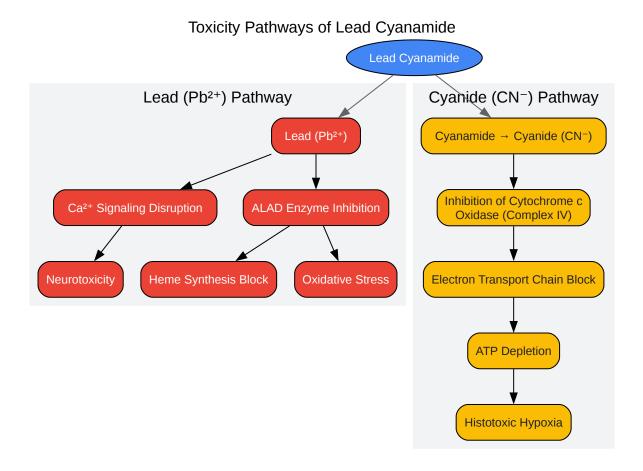




**Lead cyanamide** exhibits toxicity attributable to both the lead cation (Pb<sup>2+</sup>) and the cyanamide anion (NCN<sup>2-</sup>), which can be metabolized to cyanide.

- Lead (Pb<sup>2+</sup>) Toxicity: Lead is a potent neurotoxin that primarily exerts its effects by mimicking divalent cations like calcium (Ca<sup>2+</sup>). This mimicry allows it to interfere with critical cellular processes.[9] It disrupts synaptic transmission by interfering with calcium-dependent signaling pathways.[9] Furthermore, lead inhibits the enzyme δ-aminolevulinic acid dehydratase (ALAD) in the heme synthesis pathway, leading to the accumulation of δ-aminolevulinic acid (ALA), which can cause oxidative stress.[9][10]
- Cyanide (CN<sup>-</sup>) Toxicity: The cyanamide group can be metabolized to cyanide, a classic mitochondrial poison. Cyanide has a high affinity for ferric iron (Fe<sup>3+</sup>) and potently inhibits cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.[11][12] This inhibition blocks the utilization of oxygen, halts aerobic respiration, and leads to a rapid depletion of cellular ATP, causing histotoxic hypoxia.[12]





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Combined toxicity pathways of lead and cyanide.

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